

Standard Operating Procedure: Handling and Disposal of the Potent Compound HT-2157

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Compound of Interest

Compound Name: HT-2157
CAS No.: 1000273-87-9
Cat. No.: B10801091

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Disclaimer: **HT-2157** is a highly potent investigational compound with cytotoxic properties. This document provides essential guidelines for its safe handling and disposal. All personnel must receive documented training on these procedures before working with this compound. Strict adherence to these protocols is mandatory to minimize exposure risk to personnel and the environment.

Hazard Communication and Engineering Controls

HT-2157 is a cytotoxic agent presumed to be carcinogenic and mutagenic.[1][2] Exposure can occur through inhalation of aerosols, skin absorption, ingestion, and needle-stick injuries.[1] All handling of **HT-2157**, especially manipulation of powdered forms, must be performed within certified engineering controls to minimize risk.

- Primary Engineering Control: All weighing, reconstitution, and aliquotting of **HT-2157** powder must be conducted in a containment ventilated enclosure (CVE), Class II Biological Safety Cabinet (BSC), or a glovebox isolator operating at negative pressure.

- Secondary Engineering Control: The laboratory where **HT-2157** is handled should be maintained under negative pressure relative to adjacent areas. Access should be restricted to authorized personnel.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required for all tasks involving **HT-2157**. The selection of PPE is critical for personnel protection and must be appropriate for the procedures being performed.[4]

Table 1: PPE Requirements for **HT-2157** Handling

Task	Gloves	Gown/Suit	Eye/Face Protection	Respiratory Protection	Other
Handling Unopened Vials	1 pair chemotherapy-rated gloves	Disposable lab coat	Safety glasses	Not required	N/A
Weighing & Reconstitution (Powder)	2 pairs chemotherapy-rated gloves	Disposable, solid-front, back-closure gown	Goggles and full-face shield	Fit-tested N95 or N100 respirator[5]	Disposable shoe covers and head cover
Handling Stock Solutions	2 pairs chemotherapy-rated gloves	Disposable, solid-front, back-closure gown	Safety goggles	Not required if in a BSC/CVE	Disposable armlets/sleeves[1]
Waste Disposal	2 pairs chemotherapy-rated gloves	Disposable, solid-front, back-closure gown	Goggles and full-face shield	Not required	N/A
Spill Cleanup	2 pairs heavy-duty gloves (e.g., neoprene, nitrile) over inner chemotherapy gloves[1]	Fluid-resistant disposable gown or coveralls	Goggles and full-face shield	Fit-tested N95 or N100 respirator[2]	Disposable shoe covers

Table 2: Glove Selection Guide for **HT-2157**

Glove Material	Standard	Key Considerations
Nitrile, Neoprene, Latex	ASTM D6978-05[4][5]	Must be powder-free.[4] Double-gloving is mandatory for all open-handling procedures. Change gloves every 30-60 minutes or immediately if contamination is suspected. Vinyl gloves are not permitted.[4]

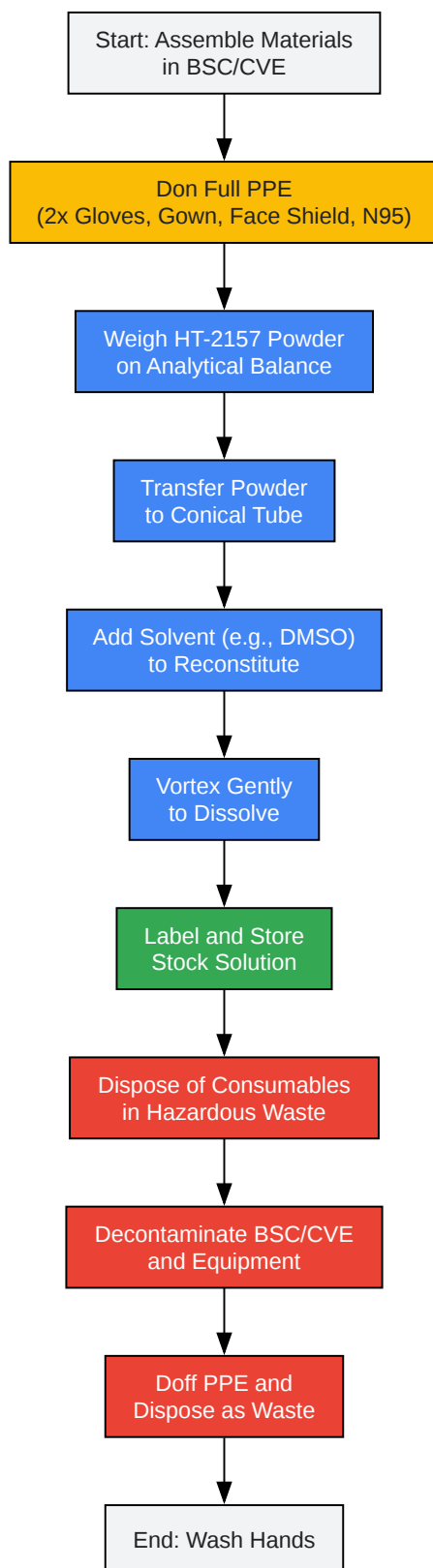
Operational Plan: Experimental Protocol for Stock Solution Preparation

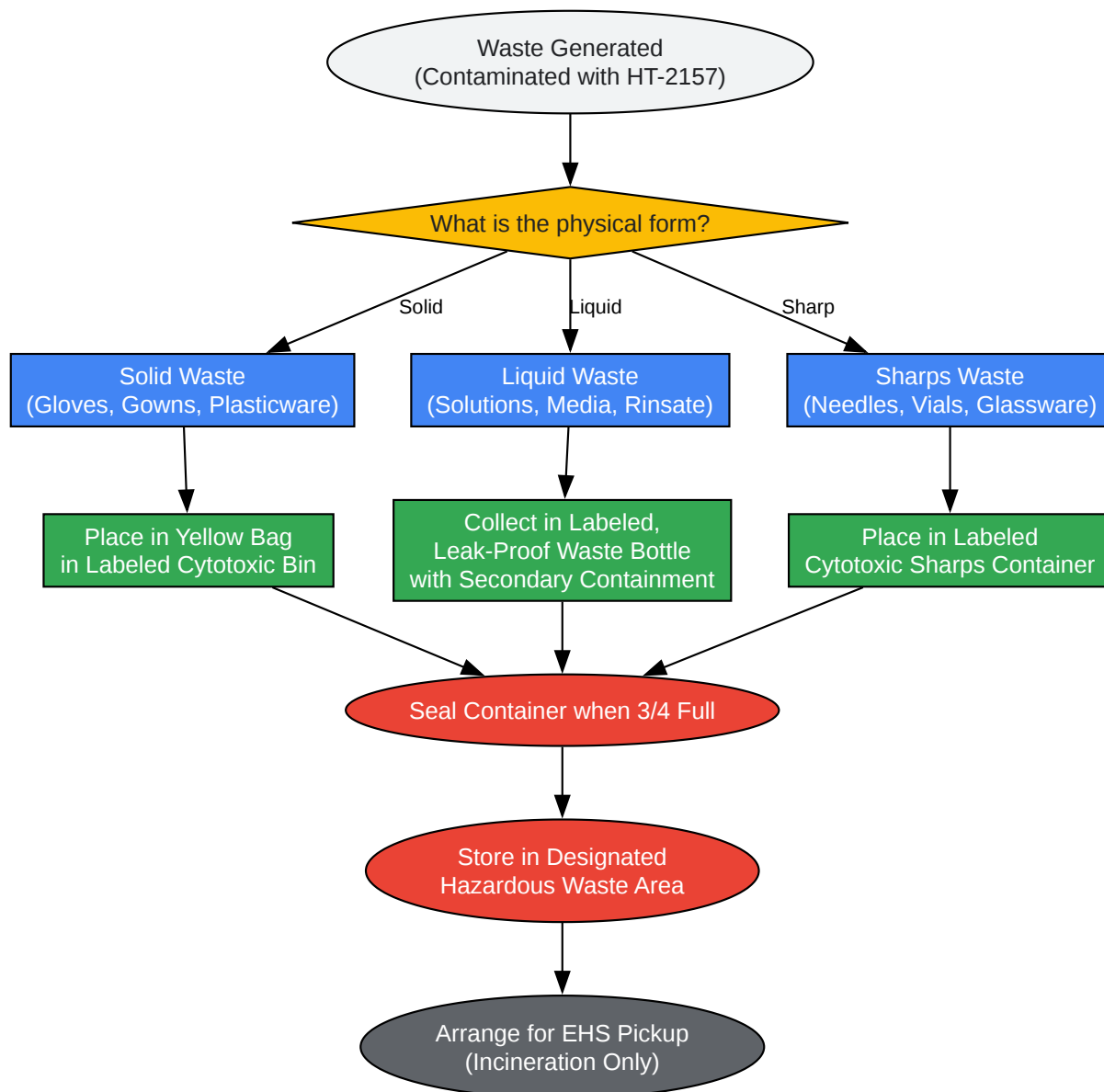
This protocol details the step-by-step procedure for preparing a 10 mM stock solution of **HT-2157**.

Methodology:

- Preparation:
 - Assemble all necessary materials (**HT-2157** vial, solvent, pipettes, conical tubes) and a dedicated hazardous waste container inside the BSC/CVE.
 - Don the required PPE as specified in Table 1 for "Weighing & Reconstitution."
 - Decontaminate the work surface of the BSC/CVE with an appropriate cleaning agent before and after use.
- Weighing:
 - Carefully place a weigh boat on a calibrated analytical balance inside the containment device.
 - Using a chemical spatula, gently tap the required amount of **HT-2157** powder onto the weigh boat. Avoid any actions that could generate airborne particles.

- Record the exact weight.
- Reconstitution:
 - Transfer the weighed powder into an appropriately sized sterile conical tube.
 - Using a calibrated pipette, add the calculated volume of solvent (e.g., DMSO) to the tube.
 - Secure the cap tightly and vortex gently until the solid is completely dissolved.
- Labeling and Storage:
 - Clearly label the stock solution container with the compound name (**HT-2157**), concentration, solvent, preparation date, and user initials.
 - Store the solution under the conditions specified by the manufacturer (e.g., -20°C, protected from light).
- Post-Procedure Decontamination:
 - Dispose of all single-use items (weigh boat, pipette tips, gloves) in the designated "**HT-2157 Solid Waste**" container inside the BSC/CVE.
 - Wipe down all surfaces and equipment with a deactivating solution followed by 70% ethanol.
 - Doff PPE in the correct order to prevent cross-contamination and dispose of it as hazardous waste.
 - Wash hands thoroughly with soap and water.





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